

Ethyl ethanesulfonate molecular weight

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: Ethyl ethanesulfonate

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An In-Depth Technical Guide to **Ethyl Ethanesulfonate** for Pharmaceutical Development

Abstract

This technical guide provides a comprehensive overview of **ethyl ethanesulfonate** (EES), a sulfonate ester of significant interest to researchers, scientists, and drug development professionals. While a valuable reagent in organic synthesis, EES is more critically recognized as a potential genotoxic impurity (PGI) in pharmaceutical manufacturing. This document delves into its core physicochemical properties, centered around its molecular weight, and extends to detailed protocols for its synthesis and trace-level analytical detection. By contextualizing its role as a PGI, this guide offers field-proven insights into the causality behind experimental choices and the self-validating systems required for its control, ensuring scientific integrity and regulatory compliance.

Core Molecular & Physicochemical Properties

Ethyl ethanesulfonate (IUPAC name: **ethyl ethanesulfonate**) is an organic compound classified as a sulfonate ester.^[1] Its identity and behavior are defined by its fundamental molecular and physical characteristics. The precise determination of its molecular weight is foundational for all stoichiometric calculations in synthesis and quantitative analysis in impurity profiling.

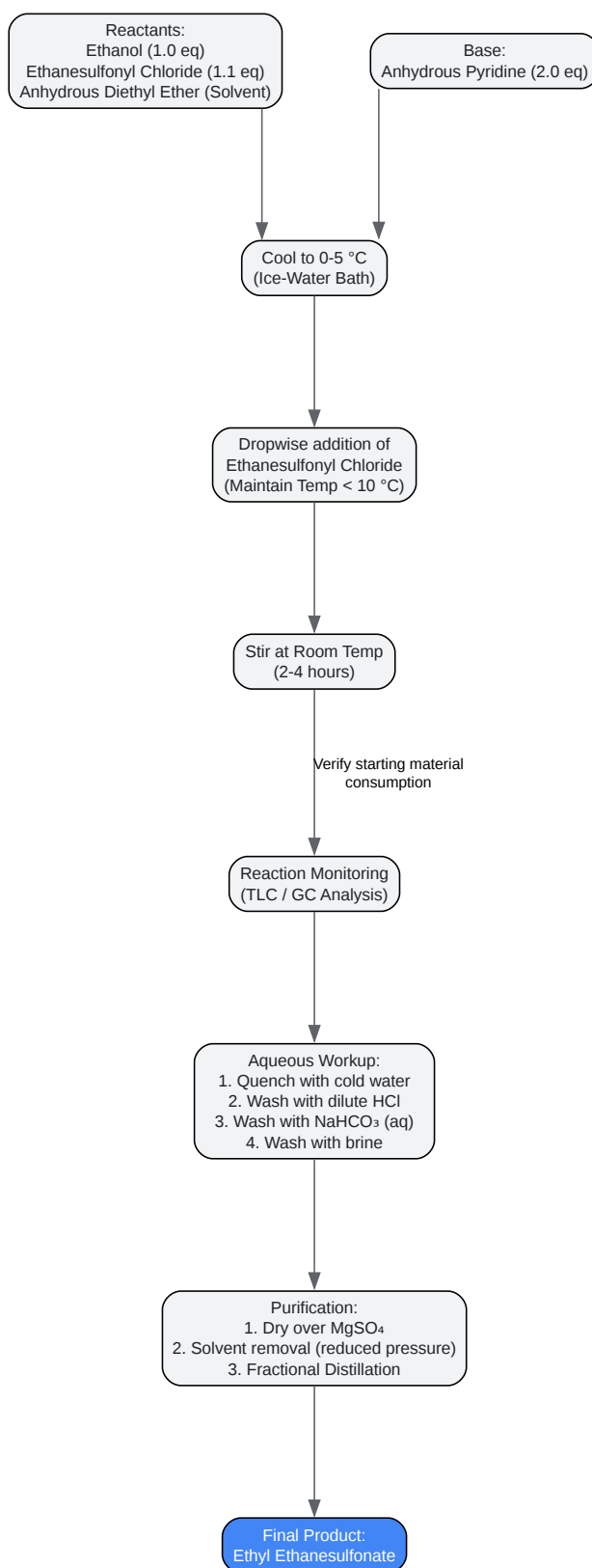
The molecular formula for **ethyl ethanesulfonate** is $C_4H_{10}O_3S$.^{[2][3][4]} Based on this composition, the calculated molecular weight is 138.19 g/mol.^{[1][3][5][6]} This value is a critical parameter for preparing standard solutions, interpreting mass spectrometry data, and conducting quantitative assays.

Table 1: Physicochemical Properties of **Ethyl Ethanesulfonate**

Property	Value	Source(s)
IUPAC Name	ethyl ethanesulfonate	[3]
Synonyms	Ethanesulfonic acid ethyl ester, EES	[1][2][7]
CAS Number	1912-30-7	[1][3][5]
Molecular Formula	C ₄ H ₁₀ O ₃ S	[2][3][4]
Molecular Weight	138.19 g/mol	[1][3][4][5][6]
Appearance	Clear, colorless to slightly yellowish liquid	[1][2][4]
Density	~1.11 g/cm ³	[2]
Boiling Point	~198 °C	[2]
Melting Point	-17 °C	[4]
Solubility	Soluble in polar organic solvents	[1]

Synthesis and Purification

The most prevalent laboratory-scale synthesis of **ethyl ethanesulfonate** is the esterification of ethanesulfonyl chloride with ethanol. The choice of a non-nucleophilic base, such as pyridine or triethylamine, is critical. Its function is to neutralize the hydrogen chloride (HCl) byproduct, driving the reaction to completion without competing with the ethanol nucleophile.[8]



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Caption: General workflow for the synthesis of **ethyl ethanesulfonate**.

Experimental Protocol: Synthesis of Ethyl Ethanesulfonate

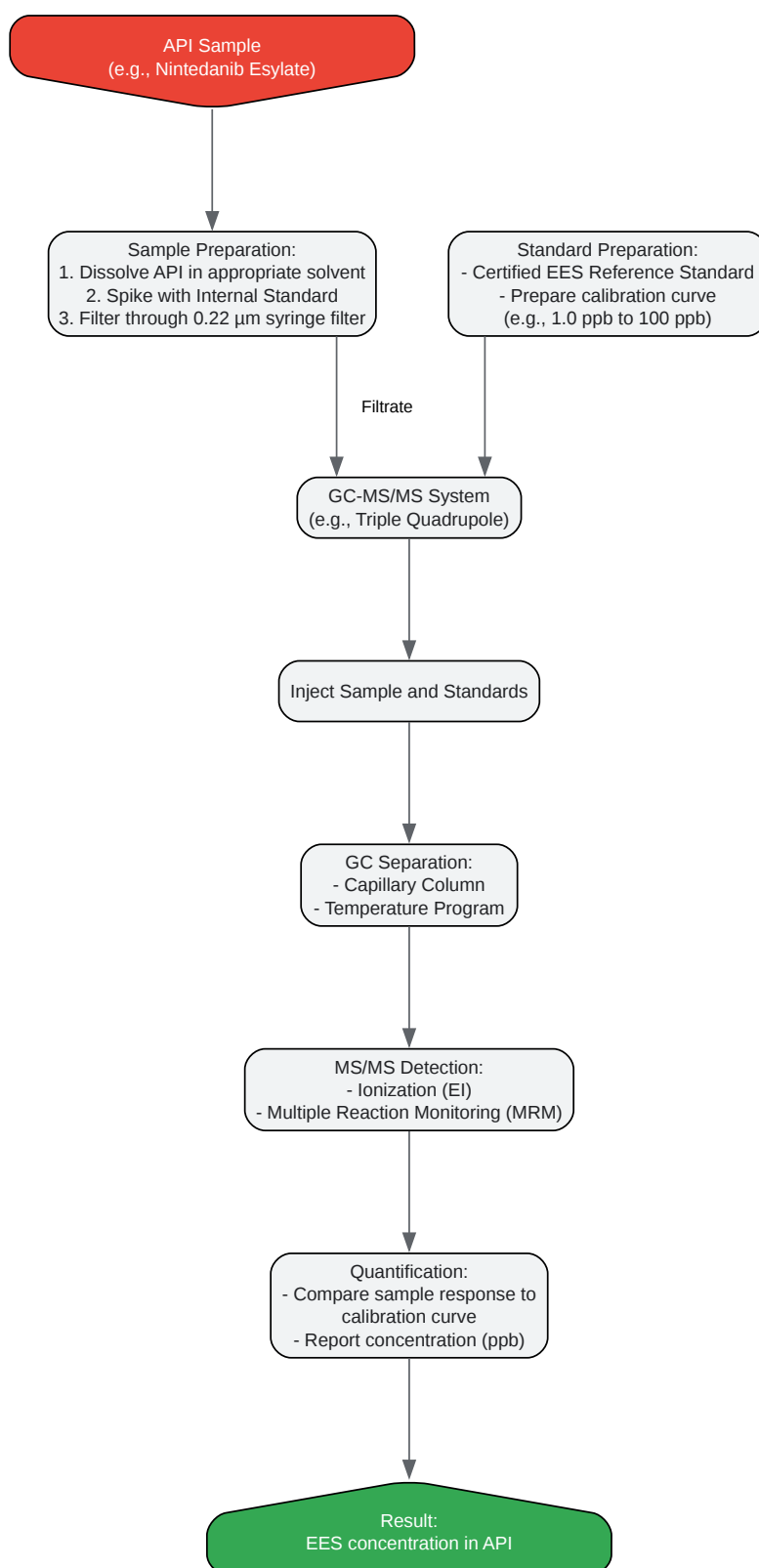
This protocol outlines a general procedure for the synthesis of EES. Optimization may be necessary based on specific laboratory conditions.

- **Reagent Preparation:** In a flame-dried, three-neck round-bottom flask equipped with a magnetic stirrer, dropping funnel, and nitrogen inlet, dissolve anhydrous ethanol (1.0 equivalent) and anhydrous pyridine (2.0 equivalents) in anhydrous diethyl ether.[8]
- **Cooling:** Place the flask in an ice-water bath and cool the solution to 0-5 °C.[8]
- **Addition of Ethanesulfonyl Chloride:** Add ethanesulfonyl chloride (1.1 equivalents) to the dropping funnel. Add the ethanesulfonyl chloride dropwise to the stirred ethanol solution, ensuring the internal temperature is maintained below 10 °C.[8]
- **Reaction:** Once the addition is complete, remove the ice bath and allow the reaction mixture to slowly warm to room temperature. Continue stirring for 2-4 hours.[8]
- **Monitoring:** Monitor the reaction's progress by thin-layer chromatography (TLC) or gas chromatography (GC) until the starting alcohol is consumed.
- **Workup:** Cool the mixture in an ice bath and carefully quench the reaction by the slow addition of cold water. Transfer the mixture to a separatory funnel. Sequentially wash the organic layer with cold dilute HCl, saturated aqueous sodium bicarbonate, and brine.[8]
- **Purification:** Dry the isolated organic layer over anhydrous magnesium sulfate (MgSO₄). Filter the drying agent and remove the solvent under reduced pressure. Purify the crude product via fractional distillation under reduced pressure to yield pure **ethyl ethanesulfonate**. [8]

Analytical Methodologies for Purity and Trace Analysis

Given that **ethyl ethanesulfonate** is a potential genotoxic impurity, highly sensitive and selective analytical methods are required for its detection and quantification in active

pharmaceutical ingredients (APIs).[9] Regulatory agencies mandate strict control of such impurities, often to a Threshold of Toxicological Concern (TTC).[9] Gas Chromatography-Tandem Mass Spectrometry (GC-MS/MS) is a preferred technique due to its exceptional sensitivity and selectivity for trace-level analysis.[9]



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Caption: Workflow for trace analysis of EES impurities by GC-MS/MS.

Experimental Protocol: GC-MS/MS Analysis of EES Impurity

This protocol provides a framework for the trace-level quantification of **ethyl ethanesulfonate** (EES) in an API.[\[9\]](#)

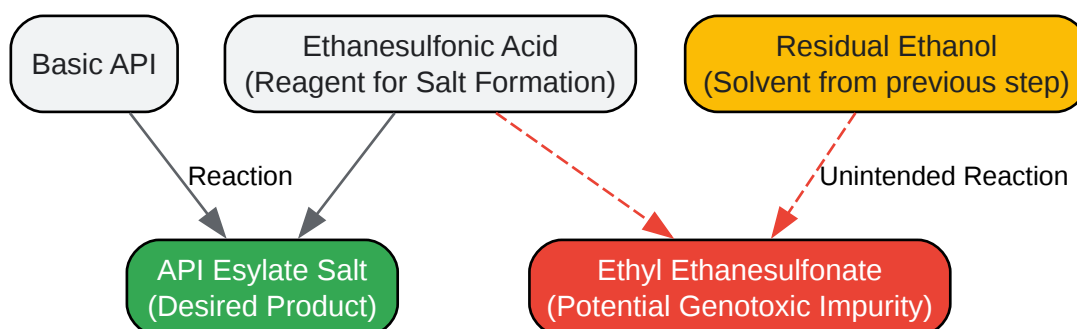
- Objective: To develop a selective and sensitive method for determining the potential genotoxic impurity EES in a pharmaceutical substance.[\[9\]](#)
- Instrumentation: A triple quadrupole GC-MS/MS system or equivalent is required for this analysis.[\[9\]](#)
- Reagents and Standards:
 - Certified reference standard of **ethyl ethanesulfonate**.
 - High-purity solvents (e.g., ethyl acetate).
 - API sample for testing.[\[9\]](#)
- Standard Preparation: Prepare a stock solution of the EES certified reference standard in ethyl acetate. Perform serial dilutions to create calibration standards at concentrations ranging from approximately 1.0 ppb to 100 ppb.[\[9\]](#)
- Sample Preparation: Accurately weigh a specific amount of the API sample and dissolve it in a suitable solvent to achieve a target concentration.
- GC-MS/MS Analysis:
 - Injection: Inject a defined volume (e.g., 1-2 μL) of the prepared standards and sample solutions into the GC system.
 - Separation: Utilize a suitable capillary column (e.g., polar-deactivated polyethylene glycol) and a temperature gradient program to chromatographically separate EES from the sample matrix.[\[10\]](#)

- Detection: Operate the mass spectrometer in Multiple Reaction Monitoring (MRM) mode for maximum sensitivity and selectivity. Monitor specific precursor-to-product ion transitions unique to EES.
- Quantification: Construct a calibration curve by plotting the peak area of EES against its concentration for the calibration standards. Determine the concentration of EES in the API sample by interpolating its peak area from this curve.

Significance in Drug Development: The Genotoxic Impurity Perspective

The primary concern surrounding **ethyl ethanesulfonate** in the pharmaceutical industry is its classification as a potential genotoxic impurity (PGI).[1][9] PGIs are compounds that can interact with DNA, potentially leading to mutations and carcinogenesis even at very low levels of exposure.[10]

The formation of EES is a risk during the manufacturing of APIs that are formulated as esylate (ethanesulfonate) salts. These salts are often created by reacting a basic API with ethanesulfonic acid to improve solubility or stability.[9] If ethanol is present as a residual solvent from previous manufacturing steps, it can react with the ethanesulfonic acid to form the **ethyl ethanesulfonate** ester.[9] This reaction is a critical point of control in pharmaceutical process chemistry. The genotoxicity of alkylating agents like the related compound ethyl methanesulfonate (EMS) is well-documented; EMS is known to ethylate DNA bases, leading to transition mutations.[11] This established mechanism for a similar sulfonate ester provides a strong scientific rationale for the stringent control of EES.



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Caption: Formation pathway of EES as a potential genotoxic impurity.

Safety, Handling, and Storage

Ethyl ethanesulfonate is a hazardous chemical that requires careful handling to minimize exposure.

- Hazard Identification: According to the Globally Harmonized System (GHS), **ethyl ethanesulfonate** causes skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).[\[3\]](#)[\[12\]](#)
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear tightly fitting safety goggles.[\[12\]](#)
 - Skin Protection: Wear protective gloves and clothing.[\[13\]](#)
 - Respiratory Protection: Use only in a well-ventilated area or under a chemical fume hood. [\[12\]](#) Avoid breathing vapors.[\[12\]](#)
- Handling: Do not eat, smoke, or drink in areas where the chemical is handled. Wash hands thoroughly after handling.[\[12\]](#)[\[13\]](#) An emergency eyewash fountain and safety shower should be readily available.[\[13\]](#)
- Storage: Store in a well-ventilated place with the container tightly closed.[\[12\]](#) For long-term stability, storage in an inert atmosphere at 2-8°C is recommended.[\[4\]](#)[\[5\]](#)

Conclusion

Ethyl ethanesulfonate is a compound defined by a molecular weight of 138.19 g/mol and a dual identity in the scientific landscape. It is both a useful synthetic intermediate and a critical potential genotoxic impurity that demands rigorous control in pharmaceutical development. A thorough understanding of its physicochemical properties, synthetic pathways, and the highly sensitive analytical methods required for its detection is essential for ensuring the safety and quality of drug products. The protocols and workflows detailed in this guide provide a framework for researchers and scientists to handle, synthesize, and quantify this compound with the necessary scientific rigor and adherence to safety standards.

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- To cite this document: BenchChem. [Ethyl ethanesulfonate molecular weight]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b155355#ethyl-ethanesulfonate-molecular-weight]

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